

Application Notes and Protocols for 3-Hydroxy-2,2-dimethylpropanal

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Compound of Interest

Compound Name: 3-Hydroxy-2,2-dimethylpropanal

Cat. No.: B7797496

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety information, application notes, and protocols for the use of **3-Hydroxy-2,2-dimethylpropanal** (CAS No. 597-31-9), a versatile intermediate in organic synthesis.

Safety Precautions and MSDS

3-Hydroxy-2,2-dimethylpropanal, also known as Hydroxypivaldehyde, requires careful handling in a laboratory setting. The following information is a summary of key safety data.

1.1. Hazard Identification

The primary hazard associated with **3-Hydroxy-2,2-dimethylpropanal** is serious eye irritation. It may also cause skin and respiratory irritation.

GHS Classification:

- Eye Irritation, Category 2

Pictogram:

- GHS07 (Exclamation mark)

Signal Word:

- Warning

Hazard Statements:

- H319: Causes serious eye irritation.
- H315: Causes skin irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

1.2. Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C5H10O2	
Molecular Weight	102.13 g/mol	
Appearance	Colorless liquid or white powder/needle-shaped crystals.	
Melting Point	30-33 °C / 89-90 °C	
Boiling Point	172-173 °C (decomposition) / 204.4 °C at 760 mmHg	
Density	0.964 g/cm³	
Flash Point	60.3 °C	
Water Solubility	0.47 M	
pKa	14.25 ± 0.10 (Predicted)	

1.3. Handling and Storage

- **Handling:** Handle in a well-ventilated place. Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Use non-sparking tools and prevent fire caused by electrostatic discharge.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances. Keep the container tightly closed. For long-term storage, keep in an inert atmosphere and store in a freezer under -20°C.

1.4. First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.
- **Skin Contact:** Wash off immediately with plenty of water and soap for at least 15 minutes. Remove contaminated clothing and wash before reuse.

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.
- Ingestion: Wash out mouth with water if the person is conscious. Call a physician.

1.5. Personal Protective Equipment (PPE)

- Eye/Face Protection: Use safety glasses with side-shields or chemical safety goggles.
- Skin Protection: Wear compatible chemical-resistant gloves.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.

Application Notes

3-Hydroxy-2,2-dimethylpropanal is a bifunctional molecule containing both a hydroxyl and an aldehyde group, making it a valuable building block in organic synthesis. Its primary applications are in the pharmaceutical, agrochemical, and fragrance industries.

2.1. Pharmaceutical Applications

This compound serves as a key intermediate in the synthesis of active pharmaceutical ingredients (APIs). Notable applications include:

- Squalene Synthase Inhibitors: It is used in the preparation of 4,1-benzoxazepines, which act as squalene synthase inhibitors and are investigated for their potential to inhibit cholesterol synthesis.
- Chiral Cyanohydrins: It is a precursor for the synthesis of chiral cyanohydrins, which are important chiral building blocks in the pharmaceutical industry.

2.2. Agrochemical Applications

The structure of **3-Hydroxy-2,2-dimethylpropanal** can be modified to produce effective herbicides, insecticides, and fungicides.

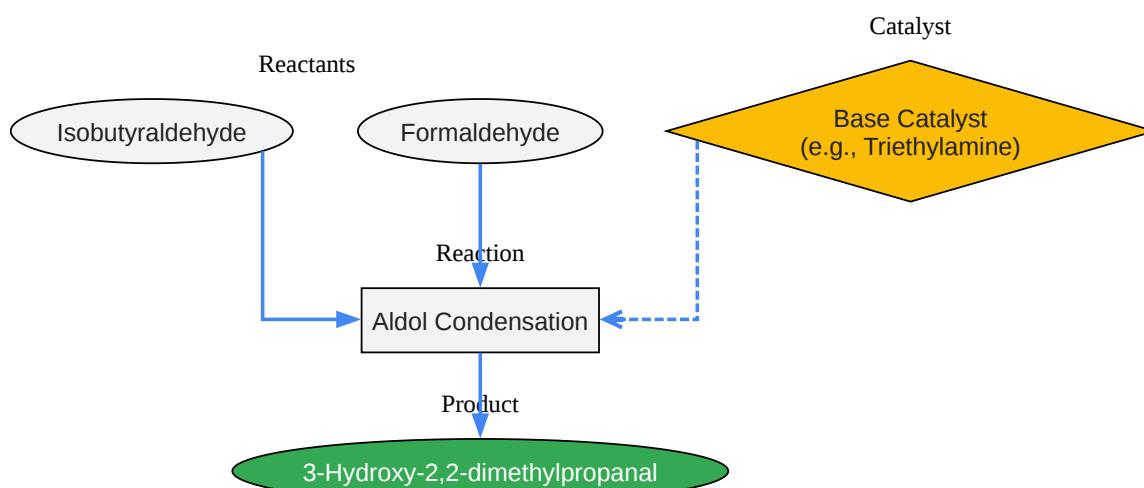
2.3. Flavor and Fragrance Industry

3-Hydroxy-2,2-dimethylpropanal is utilized to enhance the scent or taste of various products. It interacts with olfactory or gustatory receptors to produce specific perceptions of scent or taste.

Experimental Protocols

3.1. General Synthesis of **3-Hydroxy-2,2-dimethylpropanal**

A common method for the synthesis of **3-Hydroxy-2,2-dimethylpropanal** is the aldol condensation of isobutyraldehyde with formaldehyde.

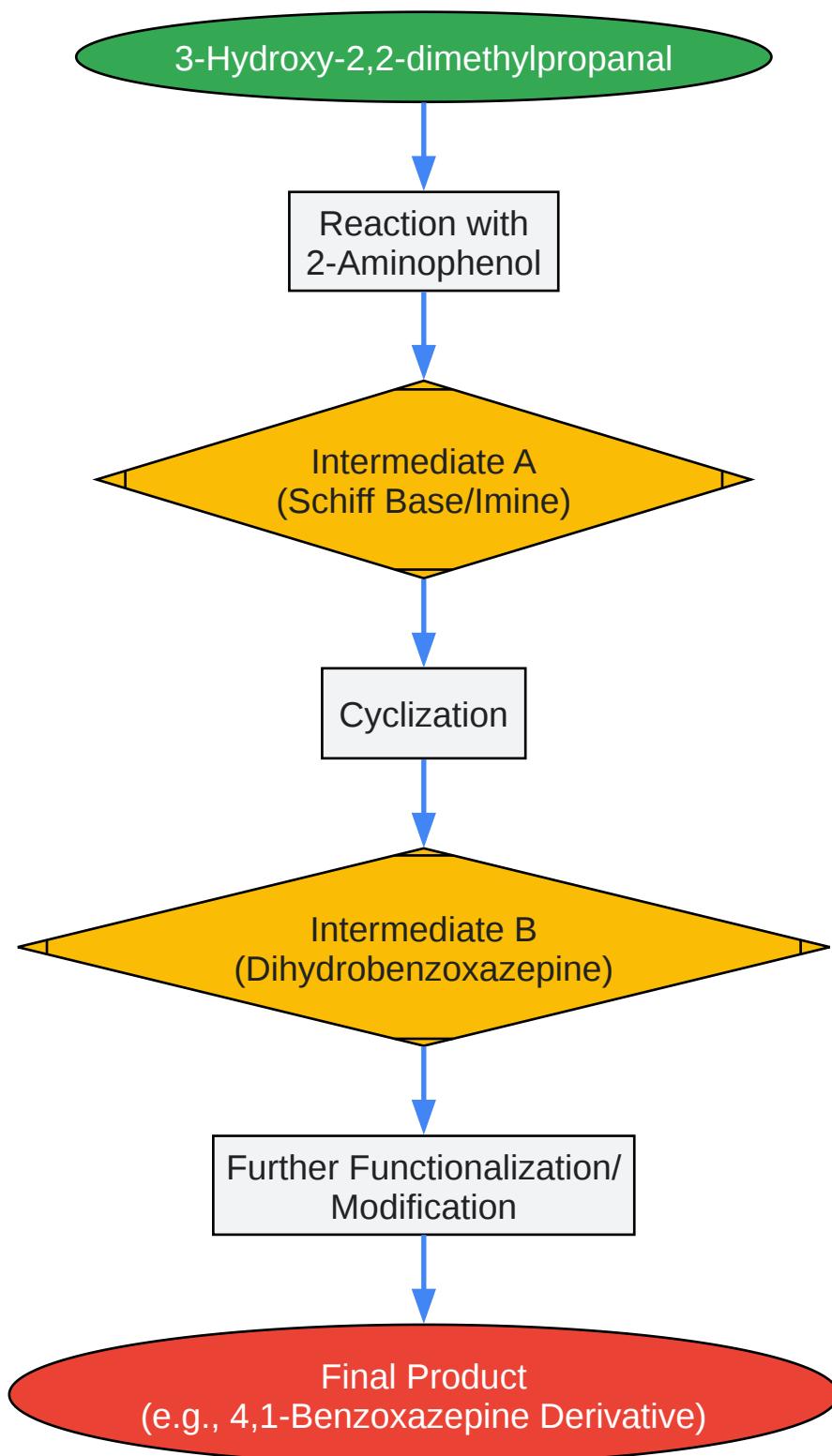


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Caption: General workflow for the synthesis of **3-Hydroxy-2,2-dimethylpropanal**.

3.2. Illustrative Protocol for the Synthesis of a Pharmaceutical Intermediate

The following is a generalized workflow for the use of **3-Hydroxy-2,2-dimethylpropanal** in a multi-step synthesis, such as the preparation of a benzoxazepine derivative.



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Caption: A representative synthetic pathway utilizing **3-Hydroxy-2,2-dimethylpropanal**.

Note: Detailed experimental procedures, including reaction conditions, purification methods, and analytical data, would be found in the specific scientific literature for the target molecule. Researchers should consult the primary literature for precise protocols.

- To cite this document: BenchChem. [Application Notes and Protocols for 3-Hydroxy-2,2-dimethylpropanal]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7797496#safety-precautions-and-msds-for-3-hydroxy-2-2-dimethylpropanal\]](https://www.benchchem.com/product/b7797496#safety-precautions-and-msds-for-3-hydroxy-2-2-dimethylpropanal)

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